

Application Note: Preparation of Acetazolamide-d3 Stock Solution

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Compound of Interest

Compound Name: Acetazolamide-d3

Cat. No.: B1139258

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Abstract

This application note provides a detailed protocol for the preparation of a stock solution of **Acetazolamide-d3**. **Acetazolamide-d3** is a deuterated analog of Acetazolamide, commonly utilized as an internal standard in quantitative bioanalytical assays, such as those employing gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).^{[1][2]} Accurate preparation of the stock solution is a critical first step for ensuring the precision and reliability of subsequent experiments. This document outlines the necessary materials, step-by-step procedures, and storage conditions.

Physicochemical Properties

A summary of the key physicochemical properties of **Acetazolamide-d3** is presented in Table 1. This information is essential for accurate calculations and proper handling of the compound.

Table 1: Physicochemical Data for **Acetazolamide-d3**

Property	Value	References
Chemical Formula	C ₄ H ₃ D ₃ N ₄ O ₃ S ₂	[1] [2] [3]
Molecular Weight	225.26 g/mol	[1] [3]
CAS Number	1189904-01-5	[1] [2] [3] [4]
Appearance	Off-white to pale yellow solid	[4]
Solubility	Soluble in DMSO and Methanol	[2]
Purity	>98%	[1]

Experimental Protocol

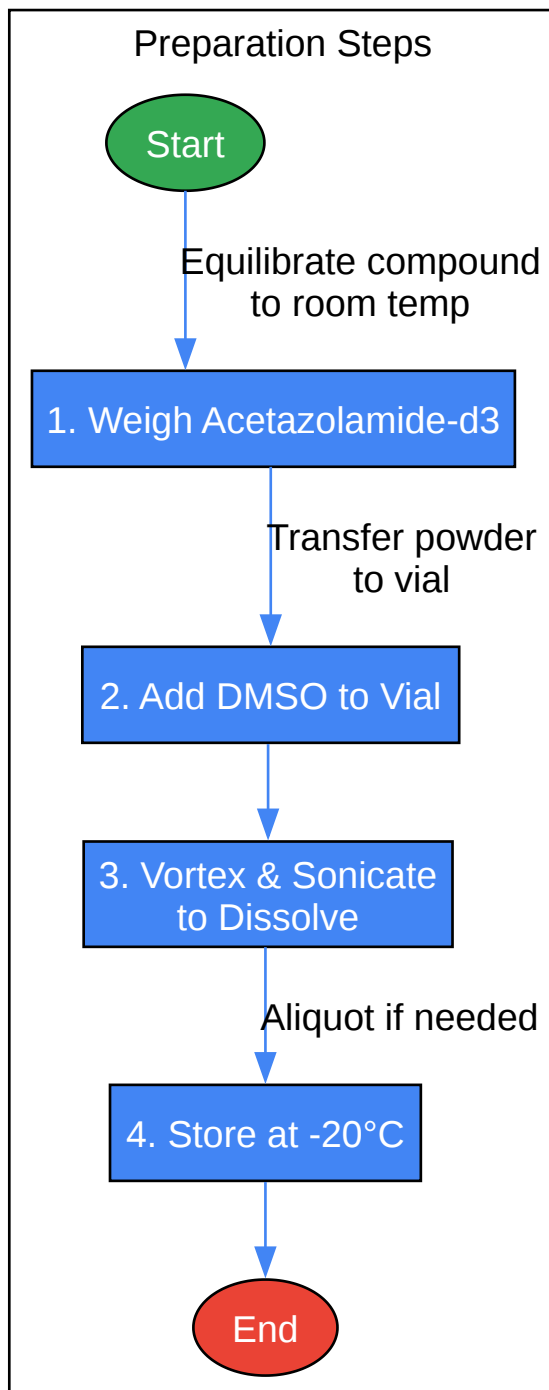
This protocol details the steps to prepare a 10 mM stock solution of **Acetazolamide-d3** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment

- **Acetazolamide-d3** solid (purity ≥98%)
- Dimethyl Sulfoxide (DMSO), anhydrous or molecular biology grade
- Analytical balance (readable to at least 0.01 mg)
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Stock Solution Preparation Workflow

The following diagram illustrates the workflow for preparing the **Acetazolamide-d3** stock solution.



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